

synonyms for digallic acid in scientific literature

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Compound of Interest

Compound Name: *Digallic Acid*

Cat. No.: *B1670570*

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An In-depth Technical Guide to **Digallic Acid**: Nomenclature, Properties, and Scientific Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Digallic acid is a polyphenolic compound that belongs to the class of hydrolysable tannins. It is a depside, meaning it is an ester formed from two or more carboxylic acid molecules, which in this case are gallic acid. Found in various plants, such as *Pistacia lentiscus*, it is also a key component of tannic acid.[1] **Digallic acid** has garnered significant interest in the scientific community for its diverse biological activities, including antioxidant, pro-apoptotic, and antiviral properties.[2][3] This technical guide provides a comprehensive overview of the synonyms for **digallic acid** used in scientific literature, its physicochemical properties, and detailed insights into its biochemical mechanisms of action.

Nomenclature and Synonyms

Consistent identification of chemical compounds is critical in scientific research. **Digallic acid** is referred to by a variety of names and identifiers in literature and chemical databases. The following table summarizes its key synonyms and identifiers for unambiguous reference.

Identifier Type	Identifier Name/Value
Preferred IUPAC Name	3,4-dihydroxy-5-[(3,4,5-trihydroxybenzoyl)oxy]benzoic acid[3]
Common Synonyms	m-Digallic acid, Gallic acid 3-monogallate, m-Galloylgallic acid[4]
CAS Registry Number	536-08-3[3]
Other Names	Gallic acid 5,6-dihydroxy-3-carboxyphenyl ester[5]
3,4-Dihydroxy-5-((3,4,5-trihydroxybenzoyl)oxy)benzoic acid	
Digallate[3]	
Digalloyl ester[3]	
Commercial Identifiers	NSC 59263, NSC-59263[2]
Database IDs	PubChem CID: 341, ChEBI: 30814, ChemSpider: 334[3]

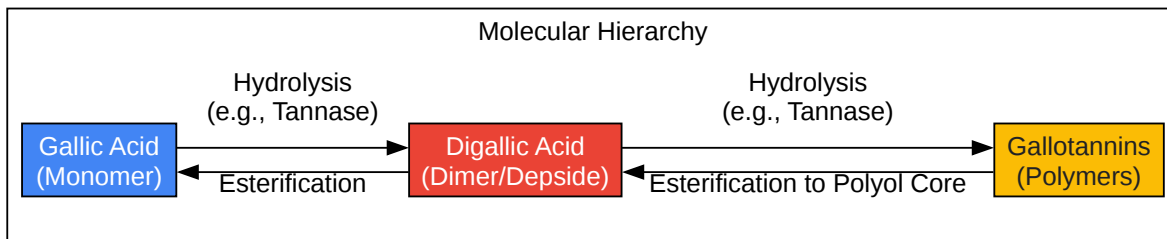
Physicochemical Properties

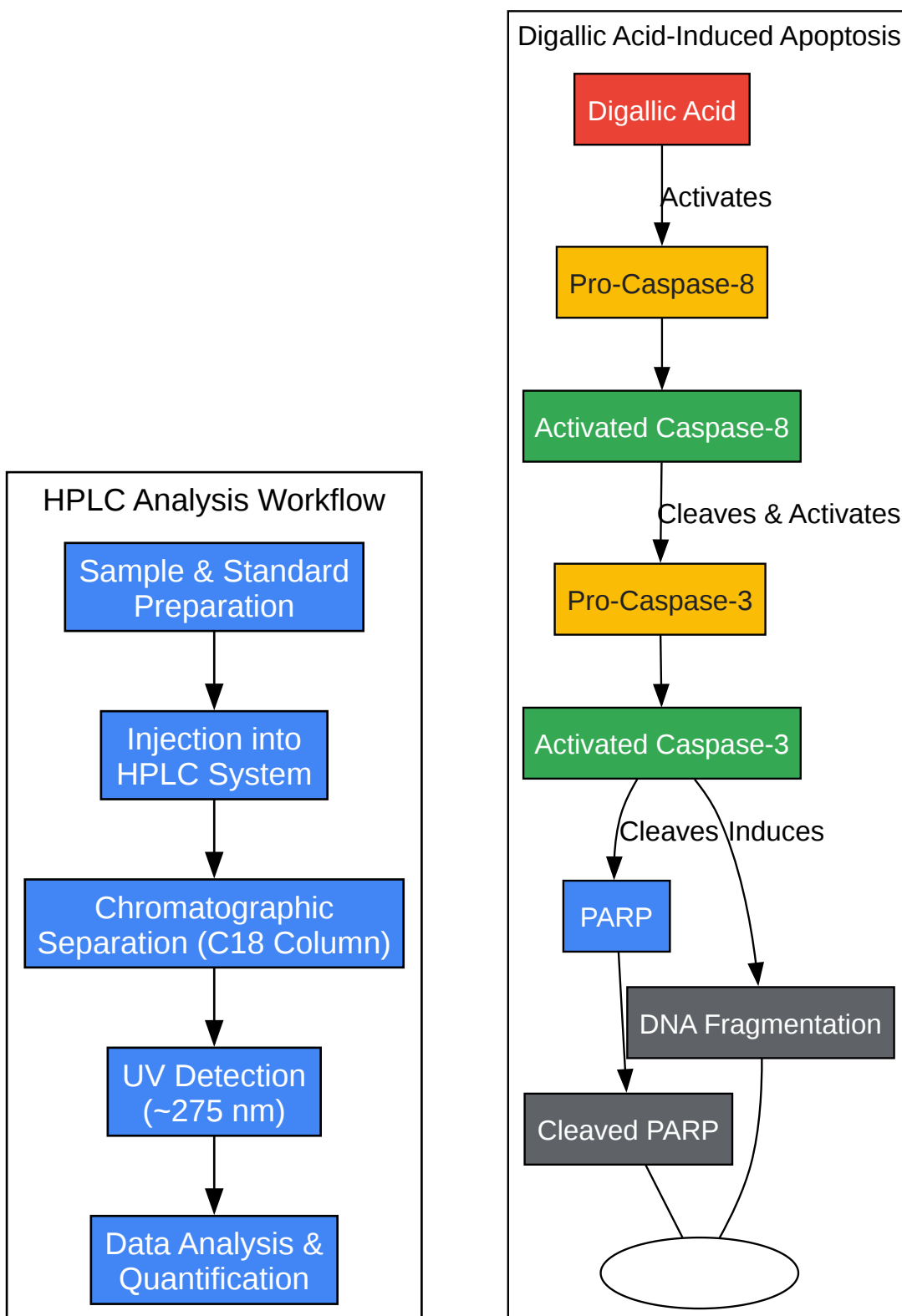
The physicochemical properties of **digallic acid** are fundamental to its biological activity and are crucial for applications in drug development and experimental biology. Key properties are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ O ₉ [2]
Molecular Weight	322.22 g/mol [2] [4]
Melting Point	~267-269 °C
Solubility	Soluble in DMSO and Methanol. [2] Water solubility: 0.5 g/L at 25 °C.
pKa	4.11 ± 0.10 (Predicted)
InChI Key	COVFEVWNJUOYRL-UHFFFAOYSA-N [2]
Canonical SMILES	<chem>C1=C(C=C(C(=C1O)O)O)C(=O)OC2=CC(=CC(=C2O)O)C(=O)O</chem> [4]

Relationship to Gallic Acid and Gallotannins

Digallic acid is structurally and biosynthetically related to gallic acid and larger gallotannins. It is a dimer of gallic acid units linked by an ester (depside) bond. Gallotannins are more complex polymers composed of multiple gallic acid and **digallic acid** units esterified to a central polyol core, typically glucose.[\[1\]](#) The enzyme tannase can be used to produce **digallic acid** from gallotannins or to hydrolyze **digallic acid** into two molecules of gallic acid.[\[1\]](#)





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